

# 4-Ethyl-3,4-dimethyloctane molecular weight and formula

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## Compound of Interest

Compound Name: 4-Ethyl-3,4-dimethyloctane

Cat. No.: B14551520

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## Technical Guide: 4-Ethyl-3,4-dimethyloctane

Audience: Researchers, scientists, and drug development professionals.

Preamble: **4-Ethyl-3,4-dimethyloctane** is a saturated, branched-chain alkane. As a simple hydrocarbon, it does not possess functional groups that would typically lend it to complex biological activities, such as engaging in specific signaling pathways relevant to drug development. Therefore, literature detailing extensive experimental protocols or its role in cellular signaling is not available. This guide provides the core physicochemical properties and a logical framework for deriving these characteristics from its chemical name, which is a foundational skill in chemical and pharmaceutical research.

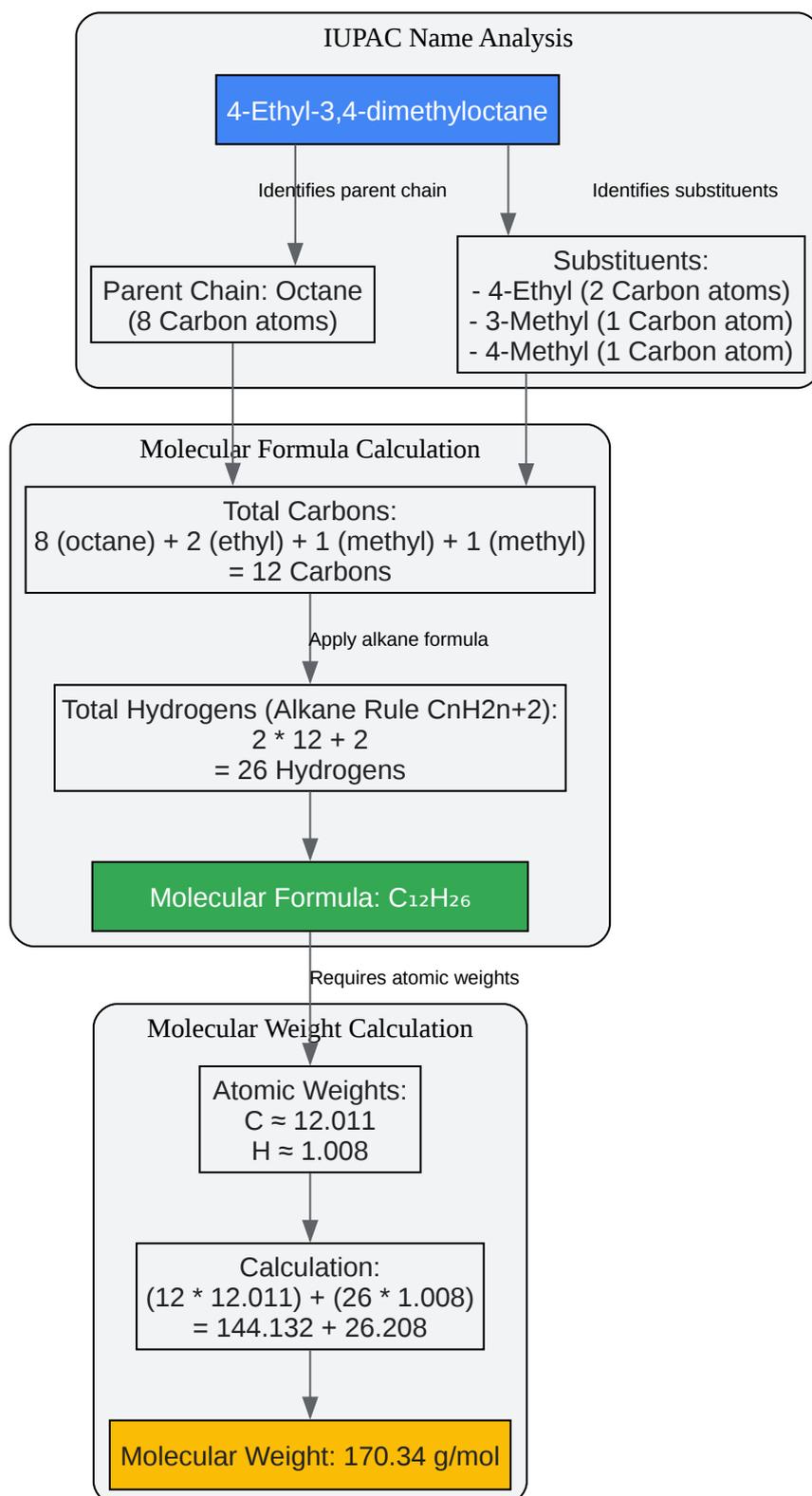
## Core Physicochemical Data

The fundamental molecular properties of **4-Ethyl-3,4-dimethyloctane** are summarized below. These values are critical for any experimental design, analytical characterization, or theoretical modeling.

Property	Value	Reference
Molecular Formula	C <sub>12</sub> H <sub>26</sub>	[1][2]
Molecular Weight	170.3348 g/mol	[1]
CAS Registry Number	62183-60-2	[1][2]

## Derivation of Molecular Properties

Understanding the relationship between a compound's IUPAC name and its molecular structure is crucial for verifying its identity and properties. The following workflow outlines the derivation of the molecular formula and weight for **4-Ethyl-3,4-dimethyloctane**.



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## References

- 1. 4-ethyl-3,4-dimethyloctane [webbook.nist.gov]
- 2. 4-Ethyl-3,4-dimethyloctane | C<sub>12</sub>H<sub>26</sub> | CID 53424902 - PubChem [pubchem.ncbi.nlm.nih.gov]
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